

Technical Support Center: Synthesis of 5-Phenyl-1H-imidazole-2-carbaldehyde

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Compound of Interest

Compound Name: 5-Phenyl-1H-imidazole-2-carbaldehyde

Cat. No.: B1348808

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Welcome to the technical support center for the synthesis of **5-Phenyl-1H-imidazole-2-carbaldehyde** (CAS No: 56248-10-3)[1]. This guide is designed for researchers, medicinal chemists, and process development professionals to provide in-depth, field-proven insights into optimizing this synthesis. Here, we address common experimental challenges, explain the causality behind protocol choices, and offer robust, validated methodologies to improve yield and purity.

Section 1: Overview of Synthetic Strategies

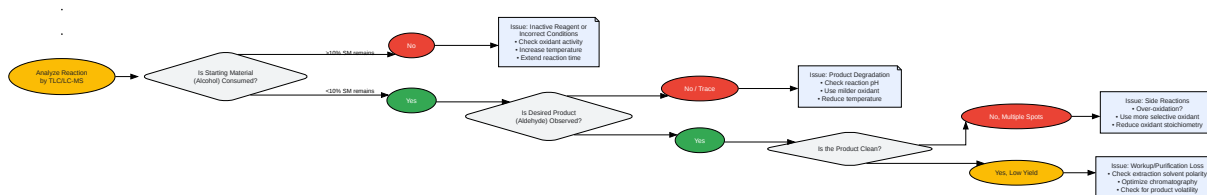
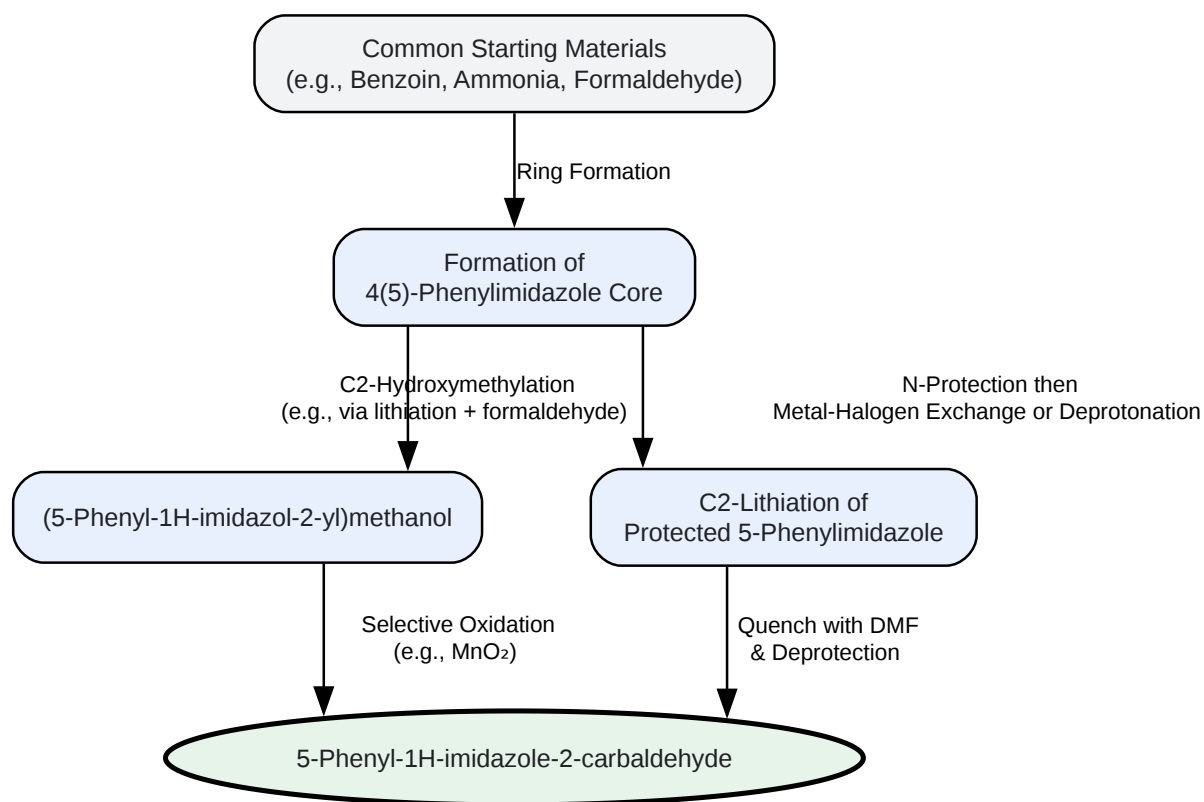
The synthesis of **5-Phenyl-1H-imidazole-2-carbaldehyde** is a multi-step process where the choice of route can significantly impact yield, purity, and scalability. The most prevalent and reliable strategies involve the late-stage introduction of the C2-aldehyde group onto a pre-formed 5-phenylimidazole core. This approach generally offers better control over regioselectivity compared to building the ring with all substituents present on acyclic precursors.

The two primary, validated pathways are:

- Oxidation of (5-Phenyl-1H-imidazol-2-yl)methanol: This is often the most reliable route. It involves the synthesis of the corresponding C2-methanol intermediate, followed by a controlled oxidation to the desired aldehyde.

- Direct C2-Formylation: This involves the direct introduction of a formyl group at the C2 position of 5-phenylimidazole, typically via lithiation followed by quenching with a formylating agent like N,N-dimethylformamide (DMF).

Below is a diagram illustrating these primary synthetic pathways.



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References

- 1. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
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